

Personal protective equipment for handling Hexyl formate

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Compound of Interest

Compound Name: Hexyl formate

Cat. No.: B1584476

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Essential Safety and Handling Guide for Hexyl Formate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Hexyl formate**, ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to prevent skin and eye contact, as well as inhalation of vapors.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH-approved safety glasses with side shields (US).	Protects against splashes and aerosols.
Skin and Hand Protection	Wear a lab coat or chemical-resistant apron. For hand protection, Nitrile rubber gloves are recommended. For prolonged or frequent contact, consult the glove manufacturer's specific permeation data. Always inspect gloves prior to use and change them immediately upon contamination.	Prevents direct skin contact and absorption.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate, or for large-scale use, a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter (Type A) may be necessary.	Protects against inhalation of potentially harmful vapors.

Quantitative Data Summary

The following table summarizes key quantitative data for **Hexyl formate**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2][3]
Molecular Weight	130.18 g/mol	[1]
Appearance	Colorless liquid	[3][4]
Odor	Fruity, apple-like	[5]
Boiling Point	155-156 °C (311-312.8 °F)	[1][5][6]
Melting Point	-63 °C (-81.4 °F)	[5][7]
Flash Point	37 °C (98.6 °F)	[4][6]
Density	0.879 g/mL at 25 °C	[5]
Solubility	Slightly soluble in water; soluble in alcohol and propylene glycol.	[5]
Occupational Exposure Limits (OELs)	No specific OELs have been established for Hexyl formate.	[6][8]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for the safe handling of **Hexyl formate**.

1. Pre-Handling Preparations:

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- Information Review: Review the Safety Data Sheet (SDS) for **Hexyl formate**. [9]
- Ventilation Check: Ensure the work area, preferably a chemical fume hood, is well-ventilated. [2]
- PPE Inspection: Inspect all necessary PPE for integrity and proper fit.
- Emergency Equipment: Locate and verify the functionality of the nearest eyewash station and safety shower.

2. Handling Procedure:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge, as **Hexyl formate** is flammable.
- Tool Selection: Use non-sparking tools.
- Dispensing: Carefully dispense the required amount, avoiding splashing and the creation of aerosols.
- Container Sealing: Keep the container tightly closed when not in use.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[10\]](#)

3. Post-Handling Procedures:

- Decontamination: Wipe down the work surface with an appropriate solvent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after handling.
- Storage: Store **Hexyl formate** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)

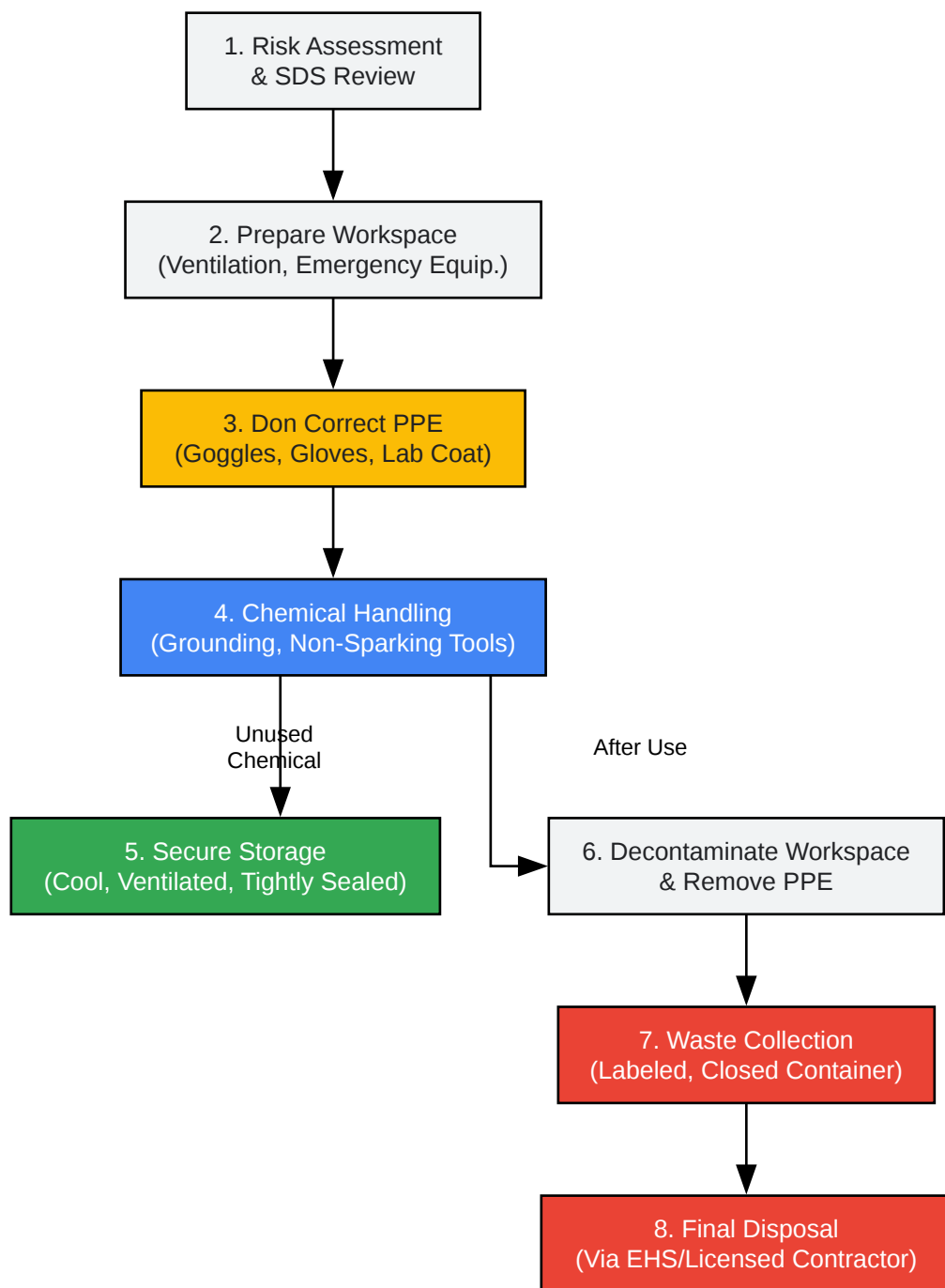
Disposal Plan

Proper disposal of **Hexyl formate** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: **Hexyl formate** waste is classified as hazardous waste due to its flammability.[\[7\]](#)
- Containerization:
 - Collect waste in a designated, compatible, and properly labeled hazardous waste container.

- Do not mix with other waste streams, particularly halogenated solvents, to avoid increased disposal costs.[\[11\]](#)
- Keep the waste container securely closed at all times, except when adding waste.
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**Hexyl formate**," and a description of its hazards (e.g., "Flammable Liquid").
- Pickup and Disposal:
 - Store the waste container in a designated satellite accumulation area.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[12\]](#)

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **Hexyl formate**.

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References

- 1. Hexyl Formate | C7H14O2 | CID 61177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 629-33-4: hexyl formate | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. HEXYL FORMATE | 629-33-4 [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. hexyl formate, 629-33-4 [thegoodscentscompany.com]
- 8. fishersci.com [fishersci.com]
- 9. ehs.yale.edu [ehs.yale.edu]
- 10. biotech.gsu.edu [biotech.gsu.edu]
- 11. safety.fsu.edu [safety.fsu.edu]
- 12. bohemiantattoosupply.co.nz [bohemiantattoosupply.co.nz]
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